Aculene D: Application Notes and Protocols for Researchers

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Compound of Interest		
Compound Name:	Aculene D	
Cat. No.:	B15567211	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Aculene D is a sesquiterpenoid fungal metabolite isolated from Penicillium sp. SCS-KFD08 and Aspergillus aculeatus.[1] It has garnered significant interest in the scientific community for its biological activities, most notably as a quorum sensing (QS) inhibitor.[2] Quorum sensing is a cell-to-cell communication process in bacteria that regulates virulence factor expression and biofilm formation. By inhibiting QS, **Aculene D** presents a promising avenue for the development of novel anti-infective agents that may circumvent the issue of traditional antibiotic resistance. This document provides detailed application notes on the solubility of **Aculene D** and protocols for its use in relevant biological assays.

Physicochemical Properties

A summary of the key physicochemical properties of **Aculene D** is provided in the table below.

Property	Value	Source
Molecular Formula	$C_{14}H_{20}O_2$	[1]
Molecular Weight	220.31 g/mol	[1]
IUPAC Name	(3aR,8S,8aR)-3-ethyl-8-hydroxy-6,8a-dimethyl-3a,4,7,8-tetrahydroazulen-1-one	[1]
Appearance	Solid (form may vary)	N/A
Purity	>98% (typical for commercially available samples)	N/A

Solubility Data

While specific quantitative solubility data for **Aculene D** is not widely published, based on its chemical structure as a moderately polar sesquiterpenoid and information from chemical suppliers, its solubility in common laboratory solvents can be estimated. It is recommended to perform small-scale solubility tests to confirm these estimates before preparing large-volume stock solutions.

Solvent	Estimated Solubility (at 25°C)	Notes
Dimethyl Sulfoxide (DMSO)	≥ 20 mg/mL (≥ 90.78 mM)	A common solvent for preparing high-concentration stock solutions of Aculene D. Sonication may be required for complete dissolution.
Ethanol	Soluble	Expected to be soluble, but potentially at lower concentrations than in DMSO.
Methanol	Soluble	Similar to ethanol, expected to be a suitable solvent.
Dichloromethane (DCM)	Soluble	A non-polar organic solvent in which Aculene D is likely to be soluble.
Water	Insoluble	As a lipophilic molecule, Aculene D is expected to have very low solubility in aqueous solutions.

Note: The solubility in DMSO is an estimate based on data for similar compounds from suppliers and the general properties of sesquiterpenoids. Researchers should determine the precise solubility for their specific experimental needs.

Experimental Protocols

Protocol 1: Preparation of Aculene D Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Aculene D** in DMSO.
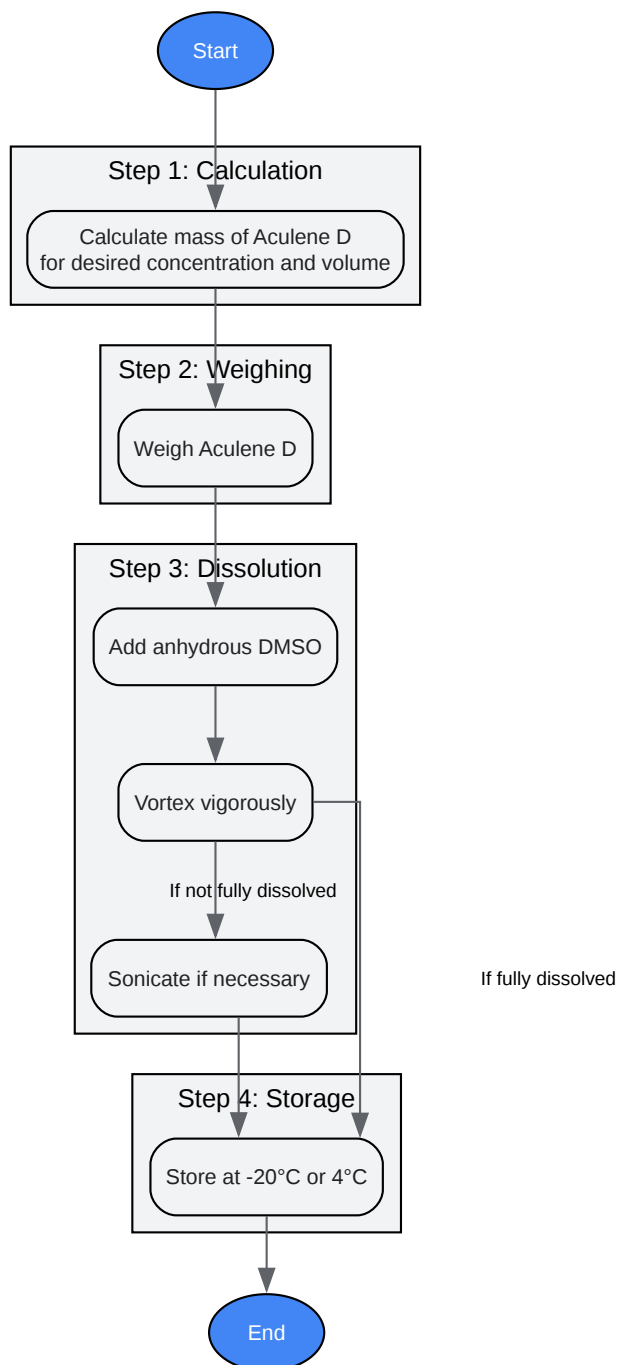
Materials:

- **Aculene D** (solid)

- Dimethyl Sulfoxide (DMSO), anhydrous

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- Microcentrifuge tubes or amber glass vials

- Vortex mixer

- Sonicator (optional)

- Calibrated pipettes

Procedure:

- Calculate the required mass of **Aculene D**:

  - For 1 mL of a 10 mM stock solution, the required mass is:

    - Mass (mg) = 10 mmol/L * 1 mL * (1 L / 1000 mL) * 220.31 g/mol * (1000 mg / 1 g) = 2.2031 mg

- Weigh **Aculene D**:

  - Carefully weigh out approximately 2.2 mg of **Aculene D** into a sterile microcentrifuge tube or amber glass vial.

- Add DMSO:

  - Add 1 mL of anhydrous DMSO to the tube containing **Aculene D**.

- Dissolve the compound:

  - Vortex the solution vigorously for 1-2 minutes.

  - If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes until the solution is clear.

- Storage:

  - Store the 10 mM stock solution at -20°C for long-term storage (up to several months) or at 4°C for short-term use (up to a week). Avoid repeated freeze-thaw cycles.

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Workflow for Aculene D Stock Solution Preparation

Start

Step 1: Calculation

Calculate mass of Aculene D
for desired concentration and volume

Step 2: Weighing

Weigh Aculene D

Step 3: Dissolution

Add anhydrous DMSO

Vortex vigorously

If not fully dissolved

Sonicate if necessary

If fully dissolved

Step 4: Storage

Store at -20°C or 4°C

End

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Caption: Workflow for preparing **Aculene D** stock solution.

Protocol 2: Quorum Sensing Inhibition (QSI) Assay using Chromobacterium violaceum

This protocol is designed to screen for and quantify the QSI activity of **Aculene D** by measuring the inhibition of violacein pigment production in Chromobacterium violaceum.

Materials:

- Chromobacterium violaceum (e.g., ATCC 12472)

- Luria-Bertani (LB) broth

- **Aculene D** stock solution (10 mM in DMSO)

- N-hexanoyl-L-homoserine lactone (AHL) (for C. violaceum mutant strains like CV026)

- 96-well microtiter plates

- Spectrophotometer (plate reader)

Procedure:

- Prepare bacterial culture:

  - Inoculate C. violaceum in LB broth and incubate overnight at 30°C with shaking.

  - Dilute the overnight culture with fresh LB broth to an optical density at 600 nm (OD_{600}) of 0.1.

- Prepare test plate:

  - Add 180 µL of the diluted C. violaceum culture to each well of a 96-well plate.

  - Prepare serial dilutions of the **Aculene D** stock solution in the wells to achieve the desired final concentrations (e.g., 0.1, 1, 10, 50, 100 µM). The final volume in each well should be 200 µL.

- Include a positive control (bacteria with AHL if necessary, without **Aculene D**) and a negative control (bacteria with DMSO vehicle).

- Incubation:

  - Incubate the plate at 30°C for 24-48 hours without shaking.

- Quantify violacein production:

  - After incubation, measure the OD_{600} of each well to assess bacterial growth.

  - To quantify violacein, lyse the bacterial cells by adding 100 µL of 10% SDS to each well and incubating at room temperature for 10 minutes.

  - Measure the absorbance at 585 nm (A_{585}) for violacein quantification.

- Data Analysis:

  - Calculate the percentage of violacein inhibition using the following formula:

    - % Inhibition = [(A_{585} of control - A_{585} of sample) / A_{585} of control] * 100

  - Normalize the violacein production to bacterial growth (A_{585} / OD_{600}).

Quorum Sensing Inhibition Signaling Pathway
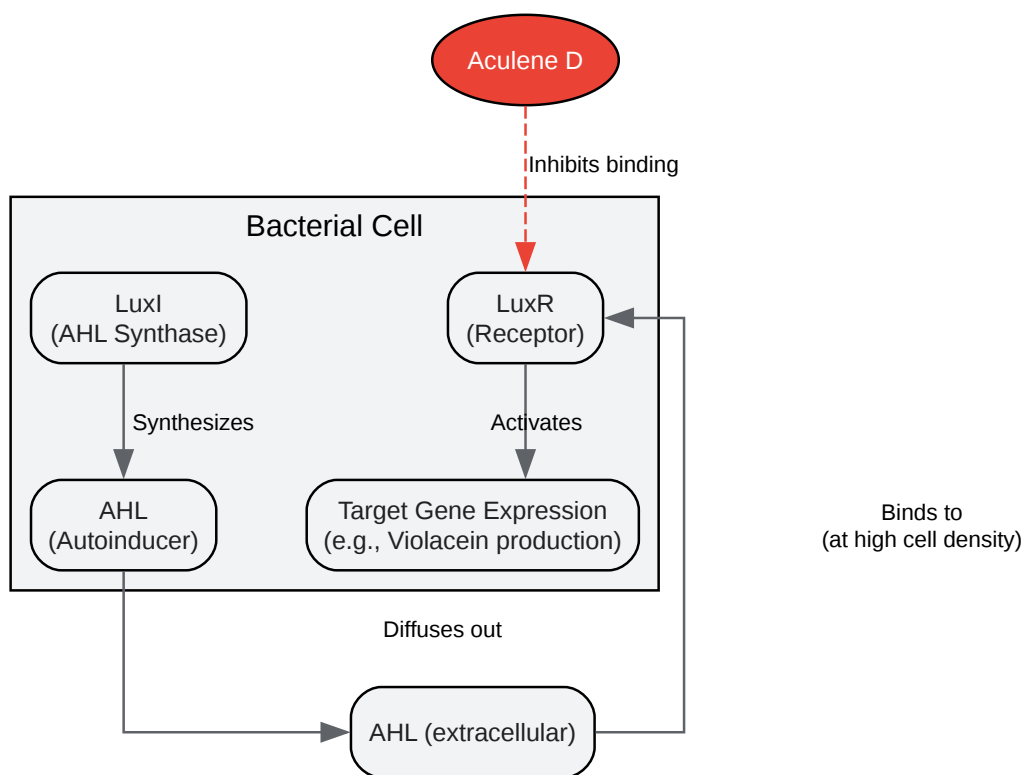
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Caption: **Aculene D** inhibits quorum sensing by interfering with AHL binding.

Conclusion

Aculene D is a valuable research tool for studying quorum sensing and developing novel anti-virulence strategies. While precise solubility data is limited, its solubility in DMSO allows for the preparation of concentrated stock solutions suitable for a variety of in vitro assays. The provided protocols offer a starting point for researchers to investigate the biological activities of **Aculene D**. It is always recommended to optimize protocols for specific experimental conditions and to handle all chemicals with appropriate safety precautions.

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References

- 1. Aculene D | C14H20O2 | CID 146672910 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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